

Boc-Gln(Trt)-OH molecular weight and formula

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Compound of Interest

Compound Name: *Boc-Gln(Trt)-OH*

Cat. No.: *B557106*

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An In-Depth Technical Guide to N α -Boc-N δ -trityl-L-glutamine (**Boc-Gln(Trt)-OH**)

This guide provides comprehensive technical information on **Boc-Gln(Trt)-OH**, a critical reagent for researchers, scientists, and professionals involved in peptide synthesis and drug development. The focus is on its physicochemical properties and its application in Solid-Phase Peptide Synthesis (SPPS).

Core Physicochemical Properties

Boc-Gln(Trt)-OH is a derivative of the amino acid glutamine, where the alpha-amino group is protected by a tert-butyloxycarbonyl (Boc) group and the side-chain amide is protected by a bulky trityl (Trt) group. This dual protection strategy is fundamental to its utility in Boc-chemistry based peptide synthesis, preventing unwanted side reactions at both the N-terminus and the glutamine side chain.

Quantitative Data Summary

The key quantitative data for **Boc-Gln(Trt)-OH** are summarized in the table below for easy reference.

Property	Value
Chemical Formula	C ₂₉ H ₃₂ N ₂ O ₅
Molecular Weight	488.57 g/mol
CAS Number	132388-69-3[1]
Synonym(s)	N α -Boc-N δ -trityl-L-glutamine
Appearance	Typically a white to off-white powder
Purity	\geq 98.0% (TLC)

Experimental Protocol: Boc-SPPS Coupling

The following is a representative protocol for the coupling of **Boc-Gln(Trt)-OH** onto a resin-bound peptide chain during solid-phase peptide synthesis. This protocol assumes a standard manual or automated synthesis workflow.

Objective: To couple **Boc-Gln(Trt)-OH** to a deprotected N-terminal amino group on a growing peptide chain attached to a solid support (e.g., Merrifield resin).

Materials:

- Peptide-resin with a free N-terminal amine
- **Boc-Gln(Trt)-OH**
- Coupling reagent: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
- Base: DIPEA (N,N-Diisopropylethylamine)
- Solvent: DMF (N,N-Dimethylformamide), DCM (Dichloromethane)
- Deprotection reagent: TFA (Trifluoroacetic acid) in DCM (typically 50%)
- Neutralization wash: 5-10% DIPEA in DMF

- Washing solvents: DMF, DCM, Methanol

Methodology:

- Resin Swelling: The peptide-resin is swelled in DCM for 20-30 minutes, followed by DMF for another 20-30 minutes in the reaction vessel.
- Boc-Deprotection: The N-terminal Boc protecting group of the resin-bound peptide is removed by treating it with 50% TFA in DCM for 20-30 minutes. The resin is then washed thoroughly with DCM (3x), followed by DMF (3x) to remove residual acid.
- Neutralization: The resin is treated with a 5-10% DIPEA solution in DMF for 5-10 minutes to neutralize the protonated N-terminal amine, followed by extensive washing with DMF (5x).
- Activation of **Boc-Gln(Trt)-OH**: In a separate vial, dissolve **Boc-Gln(Trt)-OH** (3 equivalents relative to resin loading) and HBTU (2.9 equivalents) in DMF. Add DIPEA (6 equivalents) to the solution to activate the carboxylic acid. The solution may change color, indicating activation. Allow pre-activation for 2-5 minutes.
- Coupling Reaction: The activated amino acid solution is added to the reaction vessel containing the neutralized peptide-resin. The mixture is agitated at room temperature for 1-2 hours.
- Washing: After the coupling period, the resin is drained and washed thoroughly with DMF (3x), DCM (3x), and Methanol (2x) to remove excess reagents and byproducts.
- Monitoring (Optional): A small sample of the resin can be taken for a qualitative ninhydrin (Kaiser) test. A negative result (beads remain colorless or yellow) indicates successful and complete coupling. A positive result (blue beads) indicates incomplete coupling, and the coupling step (4-6) should be repeated.
- Cycle Repetition: The process from step 2 (Boc-Deprotection) is repeated for the next amino acid to be added to the peptide sequence.

Visualization of Synthesis Workflow

The following diagram illustrates the key stages in a single cycle of Boc solid-phase peptide synthesis involving the coupling of **Boc-Gln(Trt)-OH**.



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Caption: Workflow for a Boc-SPPS cycle using **Boc-Gln(Trt)-OH**.

Conclusion

N α -Boc-N δ -trityl-L-glutamine is an indispensable reagent in peptide chemistry. Its specific protecting groups allow for the controlled and efficient incorporation of glutamine into peptide sequences via the Boc-SPPS strategy. The protocols and data provided herein serve as a foundational guide for its effective use in research and development settings. Proper handling and adherence to established synthesis protocols are crucial for achieving high-yield, high-purity peptides for downstream applications.

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References

- 1. peptide.com [peptide.com]
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